

# Tricyclamol chloride biological activity assessment

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## Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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## Mechanisms of Action and Key Experimental Data

**Tricyclamol chloride** (Procyclidine hydrochloride) is characterized as a muscarinic receptor antagonist and also exhibits properties as an **N-methyl-D-aspartate (NMDA) receptor antagonist** [1]. This dual activity is relevant for potential applications in Parkinson's disease and certain types of drug-induced seizures [1].

Experimental data from one in vivo study is summarized in the table below.

Property	Details
Animal Models	Male Sprague-Dawley rats, Dunkin-Hartley male guinea pigs [1]
Administration	Subcutaneous injection [1]
Dosages Tested	0.3, 1.0, 3.0, and 6.0 mg/kg [1]
Combination Agent	Physostigmine (PhS) [1]
Key Findings	Increased protection against Soman in a dose-dependent manner; prevented seizures and protected neurological integrity in hippocampus, cortex, amygdala, and thalamus [1].

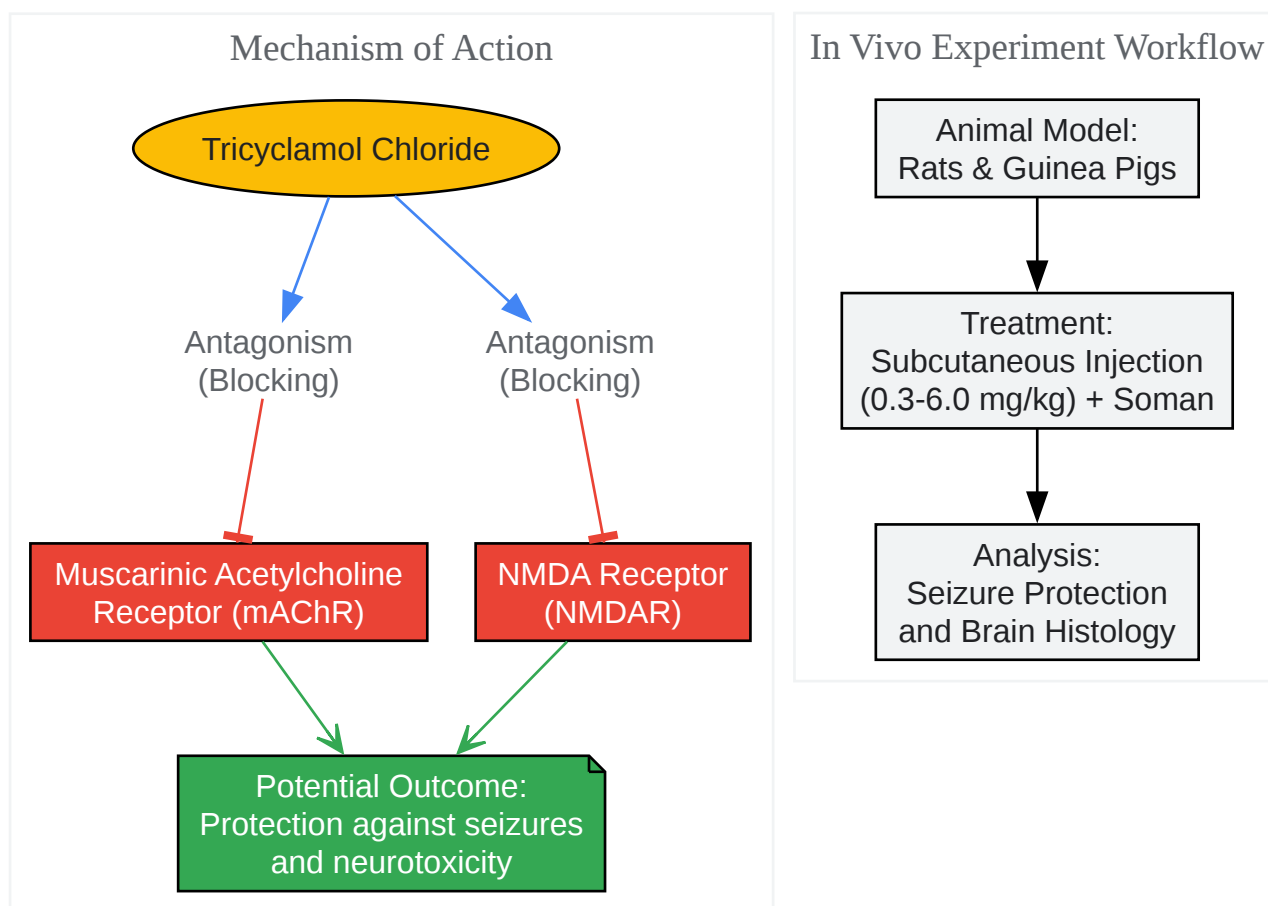
## Experimental Protocol for In Vivo Assessment

The methodology for the key in vivo experiment was as follows [1]:

- **Test System:** Used male Sprague-Dawley rats and Dunkin-Hartley male guinea pigs.
- **Dosing:** Procyclidine hydrochloride was administered via a single subcutaneous injection at doses of 0.3, 1.0, 3.0, and 6.0 mg/kg.
- **Model:** The study assessed protection against the chemical warfare agent Soman.
- **Outcome Measures:** The primary measure was an increase in protection (calculated as a fold-increase relative to controls). Researchers also examined the brain post-mortem to assess the prevention of Soman-induced brain damage.

## Signaling Pathway and Experimental Workflow

The diagram below illustrates the proposed dual mechanism of action for **Tricyclamol chloride** and the basic workflow of the in vivo experiment.



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Tricyclamol's Dual Mechanism and In Vivo Testing

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## References

1. Tricyclamol hydrochloride; ( $\pm$ )-Procyclidine hydrochloride) [medchemexpress.com]

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